

# (1H-Indazol-3-YL)methylamine hydrochloride chemical structure and IUPAC name

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## Compound of Interest

Compound Name: (1H-Indazol-3-YL)methylamine  
hydrochloride

Cat. No.: B569668

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## An In-depth Technical Guide to (1H-Indazol-3-YL)methylamine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, and available physicochemical properties of **(1H-Indazol-3-YL)methylamine hydrochloride**. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, offering a concise summary of key technical data.

## Chemical Structure and IUPAC Name

The chemical structure of **(1H-Indazol-3-YL)methylamine hydrochloride** is characterized by an indazole ring system substituted at the 3-position with a methylamine group, which is protonated to form the hydrochloride salt.

IUPAC Name: (1H-indazol-3-yl)methanamine hydrochloride[1]

The structure is depicted in the diagram below, generated using the DOT language.

Caption: Chemical structure of (1H-indazol-3-yl)methanamine hydrochloride.

## Physicochemical Properties

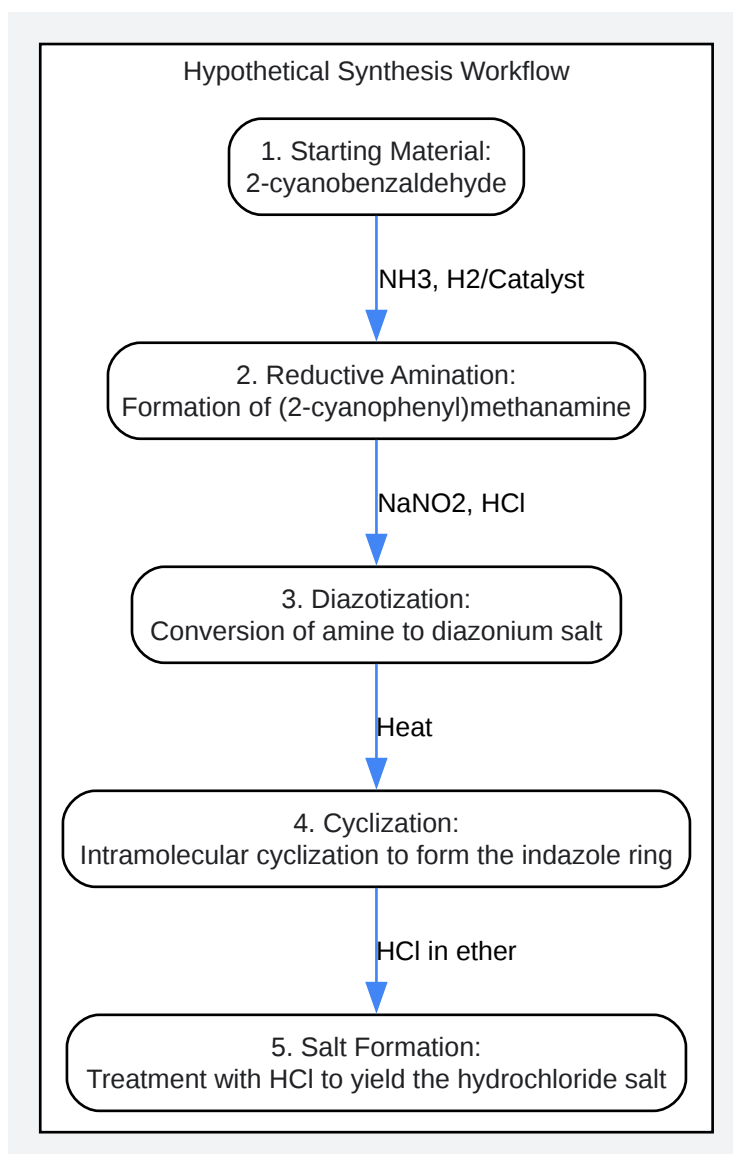
A summary of the available quantitative data for **(1H-Indazol-3-YL)methylamine hydrochloride** is presented in the table below. This information is crucial for understanding the compound's characteristics for experimental design and drug development purposes.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> ClN <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	183.64 g/mol	<a href="#">[2]</a>
Melting Point	253-255 °C	<a href="#">[2]</a>
Form	Solid	<a href="#">[2]</a>
CAS Number	117891-16-4	<a href="#">[1]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis of **(1H-Indazol-3-YL)methylamine hydrochloride** are not readily available in the public domain. However, the synthesis of indazole derivatives typically follows established organic chemistry principles. A plausible synthetic approach, based on general knowledge of indazole synthesis, is outlined below. This should be considered a theoretical workflow and would require laboratory optimization.

A common route to 3-substituted indazoles involves the cyclization of ortho-substituted phenylhydrazines or related precursors. For the target molecule, a potential synthetic pathway could start from 2-acetylbenzonitrile.



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Caption: A logical workflow for a possible synthesis of (1H-indazol-3-yl)methanamine hydrochloride.

Disclaimer: This proposed synthetic route is illustrative. Researchers should consult specialized literature and perform appropriate safety and feasibility assessments before attempting any chemical synthesis.

While a specific, detailed experimental protocol for the synthesis of **(1H-Indazol-3-YL)methylamine hydrochloride** could not be located in the searched literature, the synthesis of related indazole compounds often involves the cyclization of substituted anilines or

benzonitriles. For instance, the synthesis of 1H-indazole-3-amine derivatives has been reported starting from 5-bromo-2-fluorobenzonitrile, which is refluxed with hydrazine hydrate.[3] Further modifications can then be carried out on the resulting indazole core. The preparation of 3-methyl-1H-indazole has been described via the diazotization of 2-aminoacetophenone followed by reduction and cyclization.[4] These general methods suggest that a multi-step synthesis starting from an appropriately substituted benzene derivative would be a viable approach.

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## References

- 1. labsolu.ca [labsolu.ca]
- 2. 1H-INDAZOL-3-YLMETHYLAMINE HCL | 117891-16-4 [amp.chemicalbook.com]
- 3. mdpi.com [mdpi.com]
- 4. 3-METHYL-1H-INDAZOLE synthesis - chemicalbook [chemicalbook.com]
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